

Phenethyl acetate-d5 certificate of analysis

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Compound of Interest

Compound Name: Phenethyl acetate-d5

Cat. No.: B12374764

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Technical Guide: Phenethyl Acetate-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Phenethyl acetate-d5**, a deuterated analog of phenethyl acetate. This document is intended to serve as a valuable resource for researchers and scientists utilizing this compound in their analytical and metabolic studies.

Introduction

Phenethyl acetate-d5 is a stable isotope-labeled version of phenethyl acetate, a volatile flavor compound found in various natural products like cocoa beans, cheese, and a variety of fruits and alcoholic beverages. Due to its distinct mass, **Phenethyl acetate-d5** is an ideal internal standard for quantitative analysis of phenethyl acetate by mass spectrometry (MS). The five deuterium atoms on the phenyl ring provide a clear mass shift, allowing for accurate differentiation from the unlabeled analyte.

Physicochemical Properties

Below is a summary of the general physicochemical properties of Phenethyl acetate. The deuterated form is expected to have very similar properties.

Property	Value
Appearance	Colorless liquid
Molecular Formula	C ₁₀ H ₇ D ₅ O ₂
Molecular Weight	169.25 g/mol
Boiling Point	238-239 °C (for non-deuterated)
Density	~1.03 g/mL at 25 °C (for non-deuterated)
Refractive Index	~1.498 at 20°C (for non-deuterated)
Solubility	Soluble in oils and propylene glycol; insoluble in water.

Certificate of Analysis (Representative)

While a specific Certificate of Analysis for a particular batch is not provided here, the following table represents typical quality control specifications for **Phenethyl acetate-d5**.

Test	Specification	Method
Chemical Purity (GC)	≥98.0%	Gas Chromatography (GC)
Isotopic Purity	≥98% (d5)	Mass Spectrometry (MS)
Identity (¹ H NMR)	Conforms to structure	Nuclear Magnetic Resonance (NMR)
Residual Solvents	Meets USP <467> requirements	Headspace GC-MS

Experimental Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

Purpose: To confirm the chemical structure and assess the degree of deuteration.

Methodology:

- Instrument: 400 MHz (or higher) NMR spectrometer.
- Solvent: Chloroform-d (CDCl_3) or other suitable deuterated solvent.
- Sample Preparation: Dissolve approximately 5-10 mg of **Phenethyl acetate-d5** in 0.5-0.7 mL of the deuterated solvent.
- ^1H NMR Analysis: The proton NMR spectrum is expected to show signals corresponding to the non-deuterated positions (the ethyl and acetyl groups). The absence or significant reduction of signals in the aromatic region (typically ~ 7.2 - 7.3 ppm) confirms deuteration on the phenyl ring.
- ^2H NMR Analysis: Deuterium NMR can be used to directly observe the deuterium signals and confirm their positions on the phenyl ring.

Mass Spectrometry (MS)

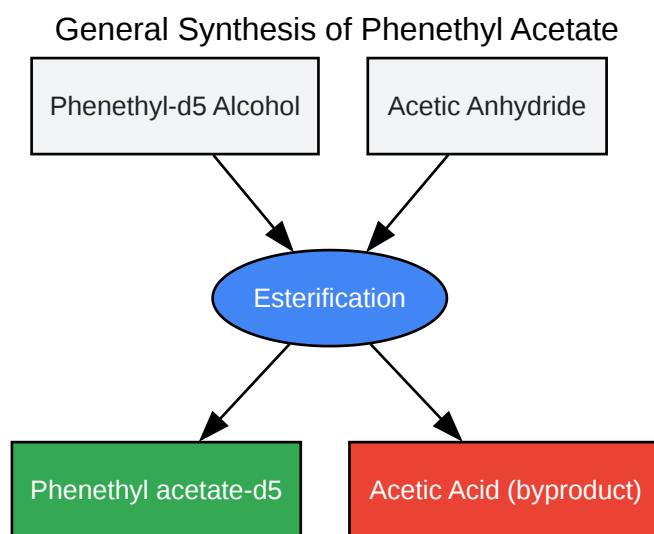
Purpose: To determine the molecular weight, confirm isotopic purity, and for quantification when used as an internal standard.

Methodology:

- Instrument: A gas chromatograph coupled to a mass spectrometer (GC-MS) or a liquid chromatograph coupled to a tandem mass spectrometer (LC-MS/MS).
- Ionization: Electron Ionization (EI) for GC-MS or Electrospray Ionization (ESI) for LC-MS/MS.
- Analysis:
 - Full Scan MS: To confirm the molecular ion peak corresponding to the deuterated compound (m/z 169 for the $[\text{M}]^+$ ion in EI or $[\text{M}+\text{H}]^+$ in ESI).
 - Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM): For quantitative analysis, specific ions for both **Phenethyl acetate-d5** (internal standard) and the non-deuterated phenethyl acetate (analyte) are monitored. This allows for accurate quantification even in complex matrices.

Synthesis Pathway

The synthesis of **Phenethyl acetate-d5** typically follows the same reaction pathway as its non-deuterated counterpart, starting from a deuterated precursor. A common method is the esterification of phenethyl-d5 alcohol with acetic anhydride or acetyl chloride.



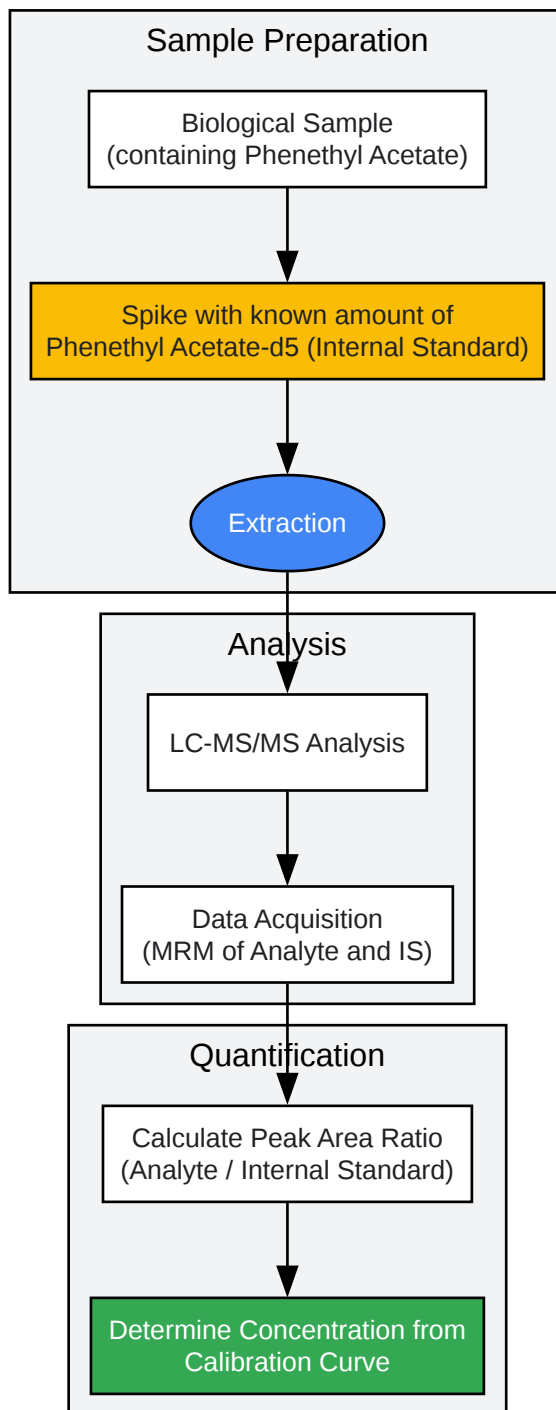
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Caption: Synthesis of **Phenethyl acetate-d5** via esterification.

Experimental Workflow: Use as an Internal Standard

Phenethyl acetate-d5 is primarily used as an internal standard in quantitative mass spectrometry-based assays to correct for variations during sample preparation and analysis.

Workflow for Quantification using Phenethyl Acetate-d5



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Caption: Quantitative analysis workflow using an internal standard.

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